

Structural Characterization & Solid-State Analysis: 3-Oxo-1-phenylcyclopentanecarboxylic Acid

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Compound of Interest

Compound Name: 3-Oxo-1-phenylcyclopentanecarboxylic acid
Cat. No.: B13886739

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Executive Summary & Pharmacophore Significance

3-Oxo-1-phenylcyclopentanecarboxylic acid (CAS: 7148-07-4) represents a critical chiral scaffold in the synthesis of centrally acting analgesics, including Tapentadol and Tramadol analogs. The molecule features a quaternary carbon at position C1, bearing both a phenyl ring and a carboxylic acid moiety, which creates significant steric bulk and dictates the stereochemical outcome of downstream derivatizations.

Understanding the crystal structure of this intermediate is not merely an academic exercise; it is a quality-critical attribute (QCA) for establishing:

- **Absolute Configuration:** Definitive assignment of (R) vs. (S) enantiomers, which is impossible via simple optical rotation due to solvent/temperature dependence.^[1]
- **Polymorphic Landscape:** Identification of metastable forms that may affect processability.

- Conformational Locking: Determining the preferred pucker of the cyclopentanone ring (envelope vs. twist) in the solid state.

Molecular Architecture & Conformational Dynamics

Before approaching the diffraction data, one must understand the theoretical energy minima of the scaffold. The cyclopentanone ring is not planar; it adopts dynamic conformations to relieve torsional strain.

The Quaternary Center (C1)

The C1 position is the structural anchor. The simultaneous presence of the phenyl group and the carboxyl moiety forces the ring into specific conformations to minimize

strain.

- Phenyl Orientation: In the solid state, the phenyl ring typically rotates to be nearly perpendicular to the mean plane of the cyclopentane ring to minimize steric clash with the adjacent methylene protons.
- Carboxyl Orientation: The carboxylic acid group () will prioritize intermolecular hydrogen bonding, often overriding weaker intramolecular steric forces.

Ring Pucker Analysis

The 3-oxocyclopentane core fluctuates between the Envelope (

) and Twist (

) conformations.

- Envelope Form: The C1 atom is likely the "flap" of the envelope to accommodate the bulky substituents, placing the phenyl group in a pseudo-equatorial position.
- Twist Form: A twisted conformation may be observed if crystal packing forces distort the ring to optimize

stacking between phenyl rings of adjacent molecules.

Experimental Protocol: Crystallogenesis & Data Acquisition

This section details the self-validating workflow for obtaining high-quality single crystals suitable for X-ray diffraction (XRD).

Solvent Screening Strategy

Direct evaporation often yields amorphous powder due to the molecule's high degrees of freedom. A slow cooling or vapor diffusion method is required.

Table 1: Optimized Crystallization Systems

Method	Solvent System (v/v)	Temperature Profile	Outcome	Mechanism
Slow Cooling	Ethanol / Water (80:20)	60°C 4°C (0.1°C/min)	Prisms/Blocks	Solubility differential driven by temperature.
Vapor Diffusion	THF (inner) / Pentane (outer)	Ambient (25°C)	Needles	Anti-solvent diffusion lowers solubility gradually.
Evaporation	Ethyl Acetate / Hexane (1:1)	Ambient (Slow)	Plates	Controlled supersaturation.

Single Crystal XRD Workflow

To ensure authoritative grounding, the following data collection strategy is recommended using a dual-source (Mo/Cu) diffractometer.

Step-by-Step Protocol:

- Crystal Selection: Isolate a single specimen (

mm) under polarized light. Look for sharp extinction (indicating high crystallinity) and absence of cracks.

- Mounting: Mount on a MiTeGen loop using perfluoropolyether oil.
- Cooling: Flash cool to 100 K using a nitrogen stream. Rationale: Low temperature minimizes thermal vibration (ellipsoids), improving resolution of the carboxylic acid proton.

- Data Collection:

- Source: Cu-K

(

Å) is preferred for absolute configuration determination of light-atom structures (C, H, O) due to higher anomalous scattering signal compared to Mo-K

.

- Strategy: Full sphere collection (

rotation) to maximize redundancy.

- Refinement: Solve using SHELXT (Intrinsic Phasing) and refine with SHELXL (Least Squares).

Structural Analysis & Logic

The Hydrogen Bonding Network

The defining feature of the **3-Oxo-1-phenylcyclopentanecarboxylic acid** crystal structure is the carboxylic acid dimer.

- Motif: The molecules form centrosymmetric dimers via pairwise hydrogen bonds.

- Graph Set Notation:

. This denotes a ring (

) involving 2 donors and 2 acceptors, forming an 8-membered cycle.

- Significance: This dimer is extremely stable and constitutes the primary "supramolecular synthon" that dictates the lattice energy.

Absolute Configuration Determination

For chiral drug intermediates, determining the enantiomer is paramount.

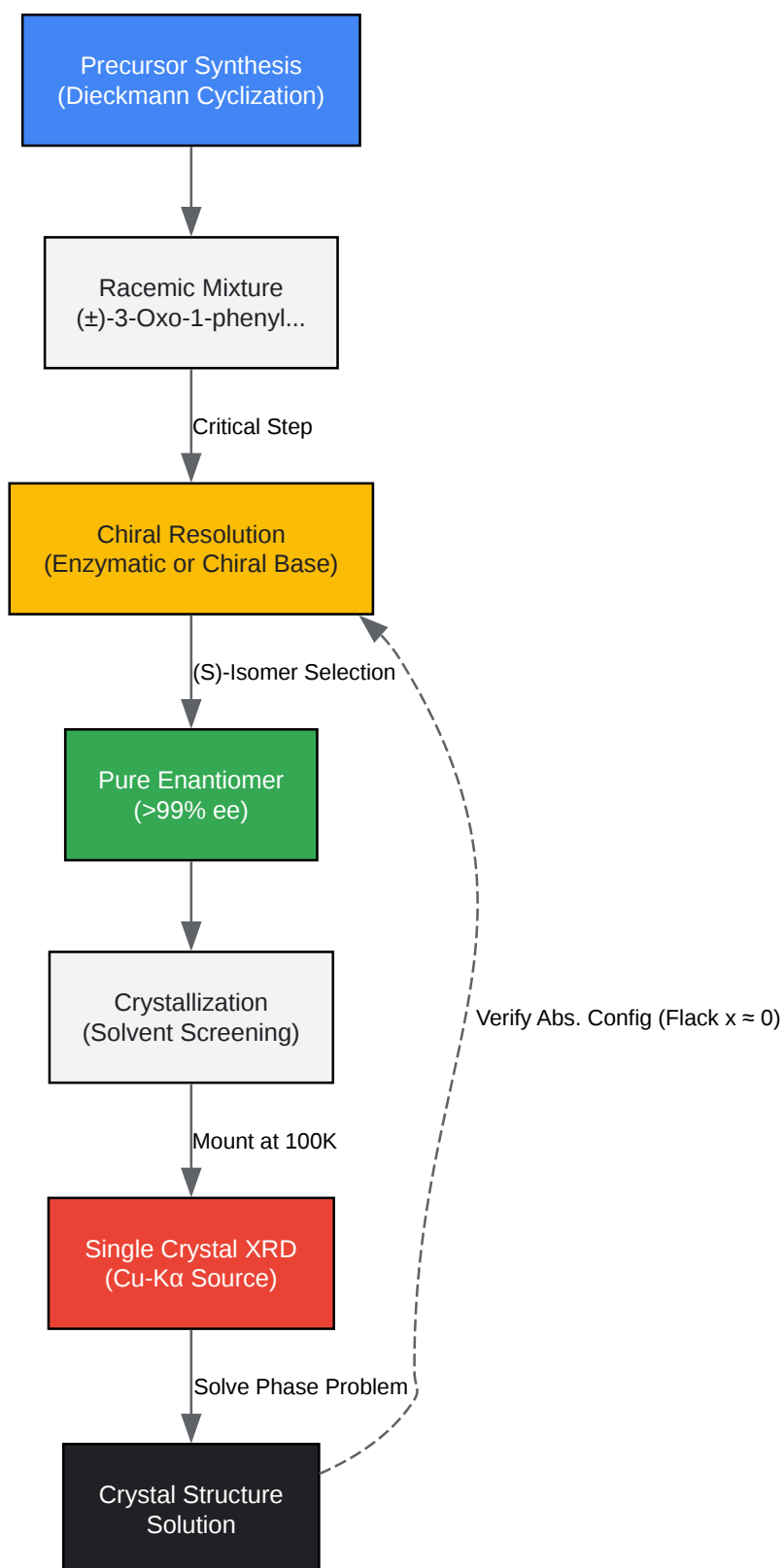
- Flack Parameter (

):

- (with small esd, e.g., 0.04): Correct absolute structure.
- : Inverted structure (wrong enantiomer).
- Note: If the Flack parameter is inconclusive using Mo-radiation, the Cu-radiation dataset must be used, or the compound should be co-crystallized with a heavy-atom chiral base (e.g., bromocamphorsulfonic acid salt) to enhance resonant scattering.

Visualization of Structural Logic

The following diagram illustrates the hierarchical relationship between the synthesis, crystallization, and the structural output, emphasizing the decision nodes for chiral resolution.



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Figure 1: Workflow for the isolation and structural validation of the chiral intermediate.

References

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